

Preventing Entrectinib degradation in stock solutions

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Compound of Interest

Compound Name: *Emzeltrectinib*

Cat. No.: *B12403038*

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Technical Support Center: Entrectinib

Welcome to the technical support center for Entrectinib. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the degradation of Entrectinib in stock solutions and ensuring the integrity of their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for preparing Entrectinib stock solutions?

Entrectinib is soluble in several organic solvents but is sparingly soluble in aqueous buffers.^[1] For initial stock solutions, Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Ethanol are recommended.^[1] It is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.^[2]

Q2: My vial of Entrectinib appears empty. Is there a problem?

If you ordered a small quantity, the compound may have been lyophilized, forming a thin, hard-to-see film on the vial's walls. Before assuming the vial is empty, add the appropriate solvent as indicated on the product datasheet, and vortex or sonicate the vial to ensure the compound is fully dissolved.^[3]

Q3: I observed precipitation when diluting my Entrectinib stock solution in an aqueous buffer (e.g., PBS, cell culture media). What should I do?

This is a common issue due to Entrectinib's low aqueous solubility.[1][4] To minimize precipitation, ensure the final concentration of the organic solvent (like DMSO) in your aqueous solution is kept to a minimum, typically below 0.5%, although most biological assays can tolerate up to 0.1% without adverse effects.[3] It is also recommended to prepare aqueous dilutions immediately before use, as they are not stable for long-term storage.[1]

Q4: What are the optimal storage conditions for Entrectinib?

The storage conditions depend on the form of the compound:

- Solid Form: Store the crystalline solid at -20°C for long-term stability, where it can remain stable for at least four years.[1]
- Organic Stock Solutions (e.g., in DMSO): Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. These aliquots can be stored at -20°C for up to 3 months or at -80°C for up to one year.[3][5][6]
- Aqueous Solutions: It is strongly recommended to prepare aqueous solutions fresh for each experiment. Storage for more than 24 hours is not advised due to the risk of degradation and precipitation.[1][3]

Q5: What factors can cause Entrectinib to degrade in solution?

Entrectinib in solution is susceptible to degradation under specific conditions. It is particularly labile in alkaline (high pH) and oxidative environments (e.g., in the presence of hydrogen peroxide).[7][8] It is also sensitive to light, which can contribute to degradation.[7][8][9] Therefore, solutions should be protected from light and stored in appropriate conditions.

Q6: Is Entrectinib stable under acidic or thermal stress?

Studies have shown that Entrectinib is relatively stable under acidic and thermal stress conditions.[7][8] However, a forced degradation study noted instability in acidic, basic, and oxidative conditions.[10] Given the conflicting information, it is best practice to maintain

solutions at a neutral pH unless the experimental protocol requires acidic conditions, in which case stability should be verified.

Data Presentation

Table 1: Solubility of Entrectinib in Common Solvents

Solvent	Approximate Solubility	Reference
Dimethyl Sulfoxide (DMSO)	> 100 mg/mL (178.36 mM)	[2] [5]
Dimethylformamide (DMF)	~ 30 mg/mL	[1]
Ethanol	~ 1 - 25 mg/mL	[1] [5]
1:4 DMF:PBS (pH 7.2)	~ 0.2 mg/mL	[1]
Water	Insoluble	[5]

Table 2: Stability and Storage Recommendations

Form	Storage Temperature	Recommended Duration	Key Considerations	References
Solid	-20°C	≥ 4 years	Keep tightly sealed in a dry place.	[1]
DMSO Stock Solution	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles. Protect from light.	[3]
DMSO Stock Solution	-80°C	Up to 1 year	Preferred for longer-term storage. Protect from light.	[5]
Aqueous Dilution	2-8°C or Room Temp	≤ 24 hours	Prepare fresh before use. Prone to precipitation and degradation.	[1] [3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Entrectinib Stock Solution in DMSO

- Pre-use Preparation: Allow the vial of solid Entrectinib and a bottle of anhydrous, high-purity DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculation: Calculate the required mass of Entrectinib for your desired volume and concentration. (Molecular Weight of Entrectinib: 560.64 g/mol).
 - For 1 mL of a 10 mM stock solution: $0.01 \text{ mol/L} \times 1 \text{ L}/1000 \text{ mL} \times 560.64 \text{ g/mol} \times 1000 \text{ mg/g} = 5.61 \text{ mg}$.
- Dissolution: Aseptically add the calculated amount of Entrectinib to a sterile microcentrifuge tube. Add the corresponding volume of anhydrous DMSO.

- Solubilization: Vortex the solution thoroughly. If needed, briefly warm the tube to 37°C or use an ultrasonic bath to ensure complete dissolution.^[6] Visually inspect the solution to confirm no solid particles remain.
- Storage: Aliquot the stock solution into sterile, light-protecting (amber) single-use tubes. Store at -20°C for short-term use (up to 3 months) or at -80°C for long-term storage (up to 1 year).

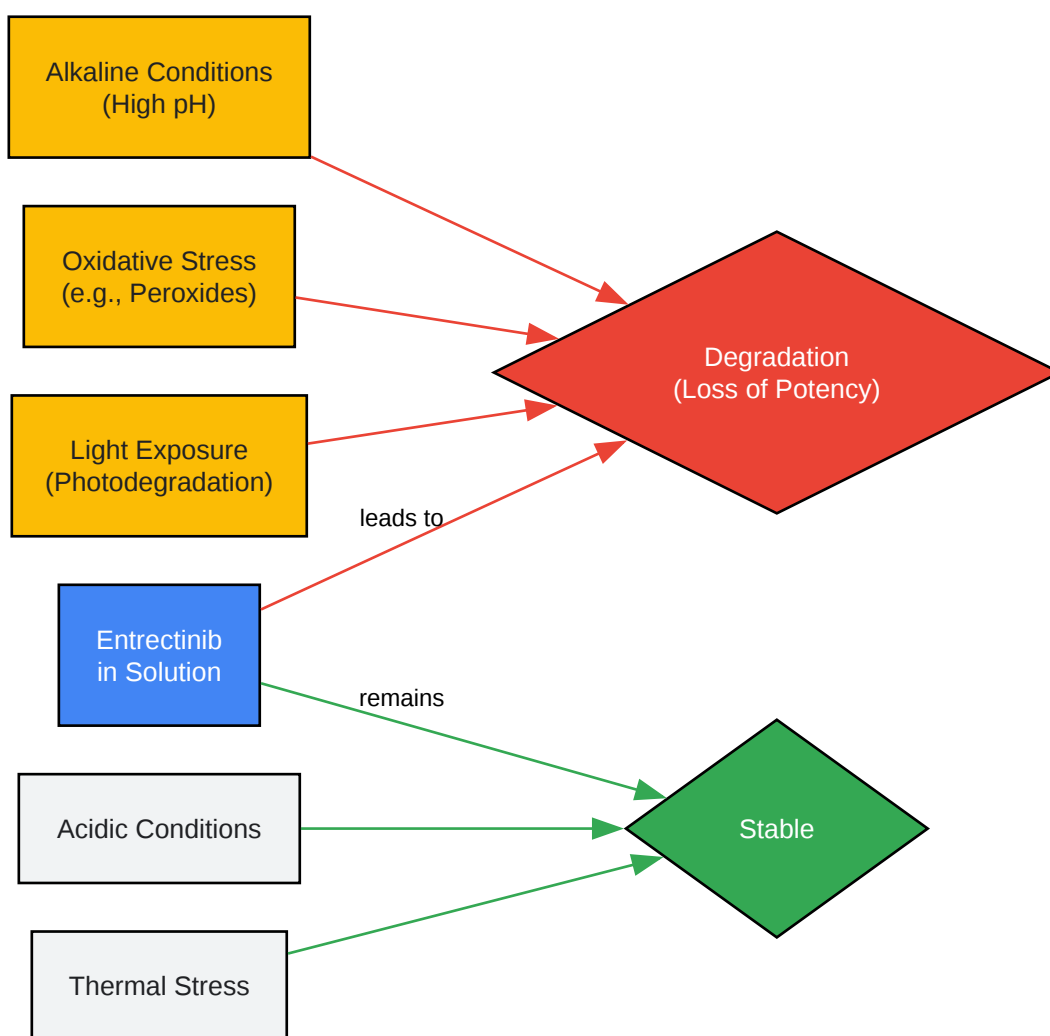
Protocol 2: Stress Testing for Entrectinib Stability (HPLC-Based Method)

This protocol is a simplified methodology based on published stress degradation studies to assess the stability of your Entrectinib solution under various conditions.^{[7][8]}

- Preparation of Test Solutions: Prepare a 1 mg/mL solution of Entrectinib in a suitable solvent mixture (e.g., Acetonitrile:Water 50:50).
- Stress Conditions:
 - Acidic Hydrolysis: Add 1N HCl to the test solution and incubate at 60°C for 24 hours.
 - Alkaline Hydrolysis: Add 0.1N NaOH to the test solution and incubate at room temperature for 1 hour.
 - Oxidative Degradation: Add 3% H₂O₂ to the test solution and incubate at room temperature for 2 hours.
 - Photolytic Degradation: Expose the test solution to direct sunlight or a photostability chamber for 48 hours.
 - Thermal Degradation: Incubate the test solution at 80°C for 48 hours.
- Sample Analysis: After the incubation period, neutralize the acidic and alkaline samples. Dilute all samples to an appropriate concentration for HPLC analysis.
- HPLC Analysis: Analyze the stressed samples alongside an unstressed control sample using a validated HPLC method with a C8 or C18 column.

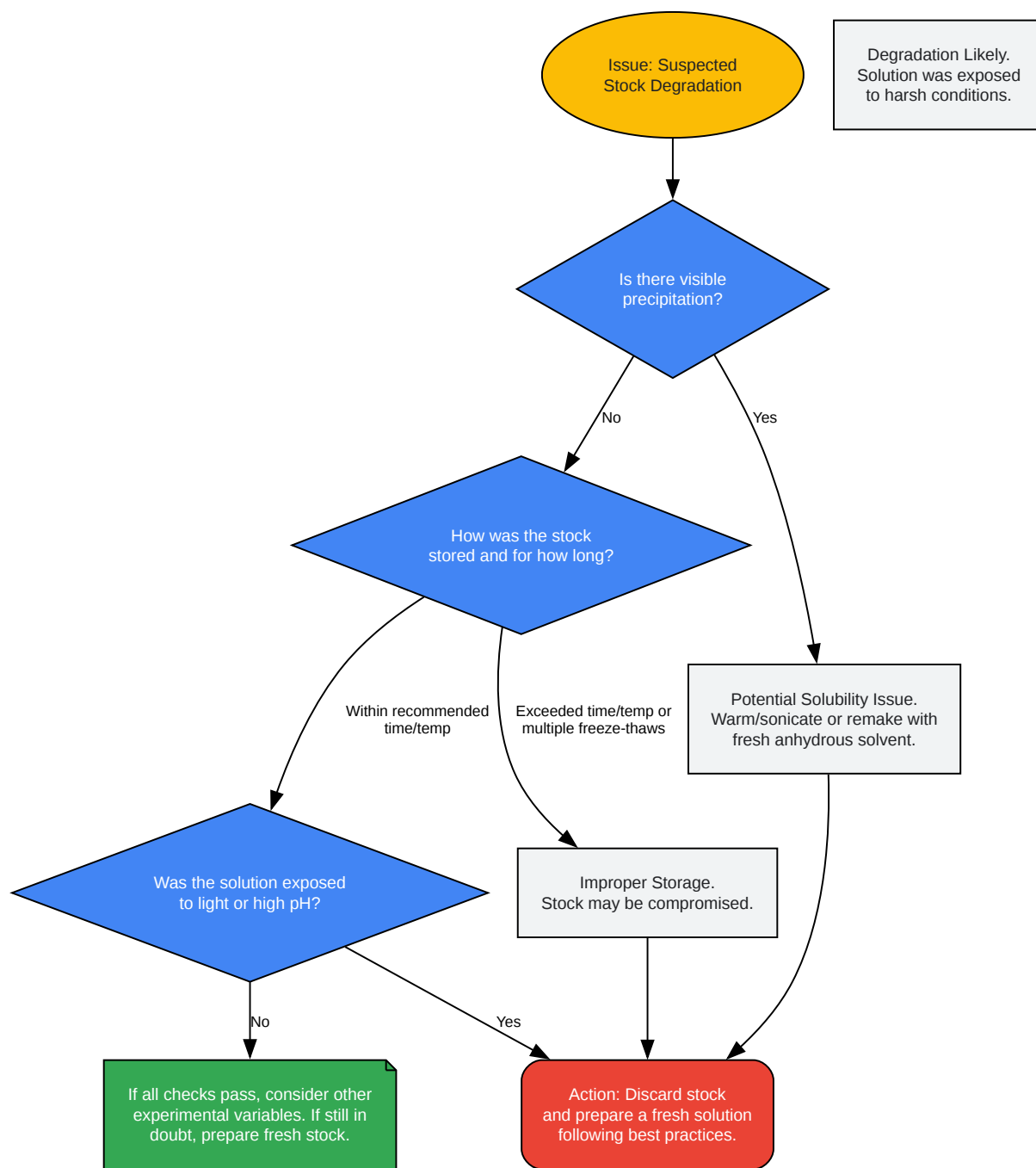
- Evaluation: Compare the chromatograms. A significant decrease in the peak area of the parent Entrectinib compound and the appearance of new peaks in the stressed samples indicate degradation.

Mandatory Visualizations



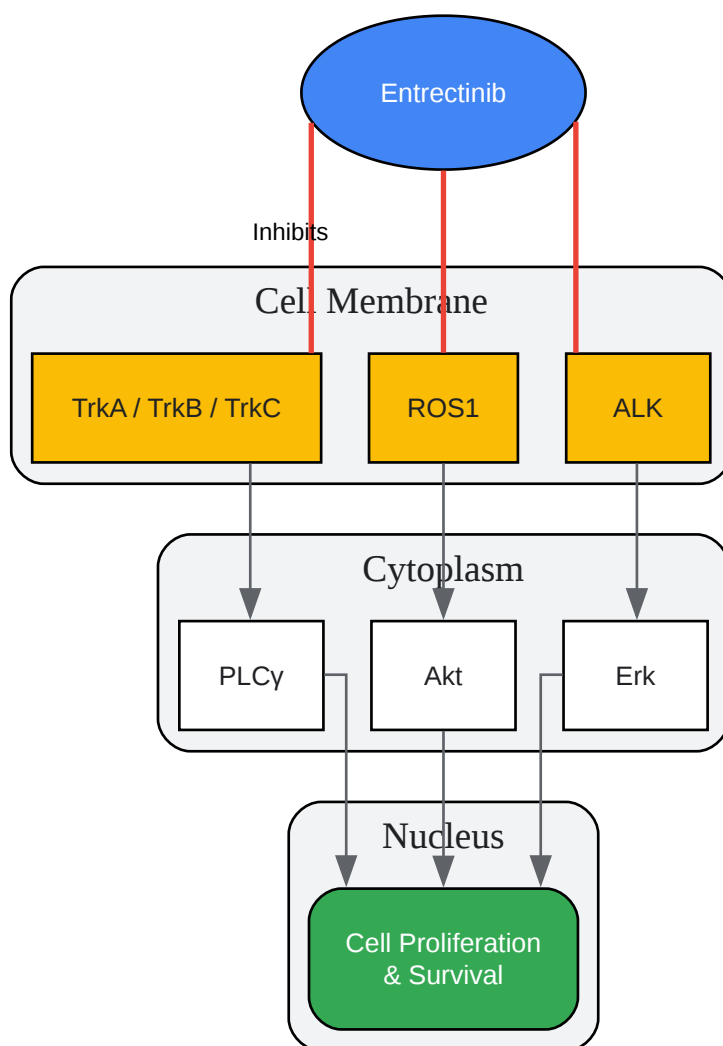
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Caption: Factors influencing the degradation of Entrectinib in solution.



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Caption: Troubleshooting workflow for suspected Entrectinib stock solution degradation.



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Caption: Simplified signaling pathways inhibited by Entrectinib.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. selleckchem.com [selleckchem.com]

- 3. selleckchem.com [selleckchem.com]
- 4. researchgate.net [researchgate.net]
- 5. selleck.co.jp [selleck.co.jp]
- 6. apexbt.com [apexbt.com]
- 7. Stress degradation study on entrectinib and characterization of its degradation products using HRMS and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. cancerresearchuk.org [cancerresearchuk.org]
- 10. accessdata.fda.gov [accessdata.fda.gov]
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